

Application Note & Protocol: Preparation and Sterilization of BG11 Medium

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Compound of Interest

Compound Name: BG11

Cat. No.: B15580790

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This document provides a detailed protocol for the preparation and sterilization of **BG11** medium, a widely used growth medium for cyanobacteria and other algae. The protocol is intended for researchers, scientists, and professionals in the fields of microbiology, phycology, and drug development.

Introduction

BG11 medium is a defined, artificial medium designed to support the growth of a broad range of cyanobacteria. Its composition provides the essential macro- and micronutrients required for photoautotrophic growth. Proper preparation and sterilization are critical to ensure the medium's performance and to prevent contamination of cultures. This protocol outlines the standard procedure for preparing **BG11** medium, including the preparation of stock solutions and the recommended sterilization method by autoclaving.

Materials and Reagents

- Sodium nitrate (NaNO_3)
- Dipotassium hydrogen phosphate (K_2HPO_4)
- Magnesium sulfate heptahydrate ($\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$)
- Calcium chloride dihydrate ($\text{CaCl}_2 \cdot 2\text{H}_2\text{O}$)
- Citric acid

- Ferric ammonium citrate
- Disodium magnesium EDTA (Na_2MgEDTA)
- Sodium carbonate (Na_2CO_3)
- Trace Metal Mix (see Table 2 for composition)
- Deionized or distilled water
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment
- Autoclave
- Sterile flasks or bottles
- Magnetic stirrer and stir bars
- pH meter

Quantitative Data Summary

The chemical composition and autoclaving parameters for **BG11** medium are summarized in the tables below.

Table 1: Composition of **BG11** Medium (for 1 Liter)

Component	Molecular Formula	Stock Solution Concentration (g/L)	Volume of Stock per Liter of Medium (mL)	Final Concentration (g/L)
Sodium nitrate	NaNO ₃	150	10	1.5
Dipotassium hydrogen phosphate	K ₂ HPO ₄	4	10	0.04
Magnesium sulfate heptahydrate	MgSO ₄ ·7H ₂ O	75	1	0.075
Calcium chloride dihydrate	CaCl ₂ ·2H ₂ O	36	1	0.036
Citric acid	C ₆ H ₈ O ₇	6	1	0.006
Ferric ammonium citrate	C ₆ H ₈ FeNO ₇	6	1	0.006
Disodium magnesium EDTA	C ₁₀ H ₁₂ N ₂ O ₈ Na ₂ Mg	1	1	0.001
Sodium carbonate	Na ₂ CO ₃	20	1	0.02
Trace Metal Mix	See Table 2	See Table 2	1	See Table 2

Table 2: Composition of Trace Metal Mix (for 1 Liter)

Component	Molecular Formula	Concentration (g/L)
Boric acid	H_3BO_3	2.86
Manganese chloride tetrahydrate	$\text{MnCl}_2 \cdot 4\text{H}_2\text{O}$	1.81
Zinc sulfate heptahydrate	$\text{ZnSO}_4 \cdot 7\text{H}_2\text{O}$	0.222
Sodium molybdate dihydrate	$\text{Na}_2\text{MoO}_4 \cdot 2\text{H}_2\text{O}$	0.39
Copper sulfate pentahydrate	$\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$	0.079
Cobalt(II) nitrate hexahydrate	$\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$	0.0494

Table 3: Autoclaving Parameters

Parameter	Value
Temperature	121°C
Pressure	15 psi (1.05 kg/cm ²)
Duration	15-20 minutes

Experimental Protocols

4.1. Preparation of Stock Solutions

Preparing concentrated stock solutions simplifies the process of making fresh medium and minimizes weighing errors. Store all stock solutions in a refrigerator at 2-8°C.[\[1\]](#)

- **Macronutrient and Other Stocks:** Prepare each stock solution listed in Table 1 by dissolving the indicated amount of the chemical in deionized water to a final volume of 1 liter.
- **Trace Metal Mix:** To prepare the Trace Metal Mix (Table 2), dissolve each component sequentially in approximately 800 mL of deionized water, ensuring each salt is fully dissolved before adding the next.[\[1\]](#) Finally, bring the total volume to 1 liter with deionized water.

4.2. Preparation of **BG11** Medium (1 Liter)

There are two common methods for preparing and sterilizing **BG11** medium. Method A involves autoclaving the complete medium, which is simpler but may lead to precipitation. Method B involves autoclaving the main components and adding filter-sterilized components, which can prevent precipitation.

Method A: Autoclaving the Complete Medium

- To approximately 900 mL of deionized water, add the specified volumes of each stock solution (from Table 1) while stirring continuously.[2]
- Adjust the pH of the medium to 7.1-7.4 using 1M HCl or 1M NaOH.[1][3]
- Bring the final volume to 1 liter with deionized water.
- Dispense the medium into autoclavable flasks or bottles.
- Sterilize by autoclaving at 121°C and 15 psi for 15-20 minutes.[1][3]
- Allow the medium to cool to room temperature before use. A slight precipitate may form upon cooling.[3]

Method B: Separate Sterilization to Prevent Precipitation

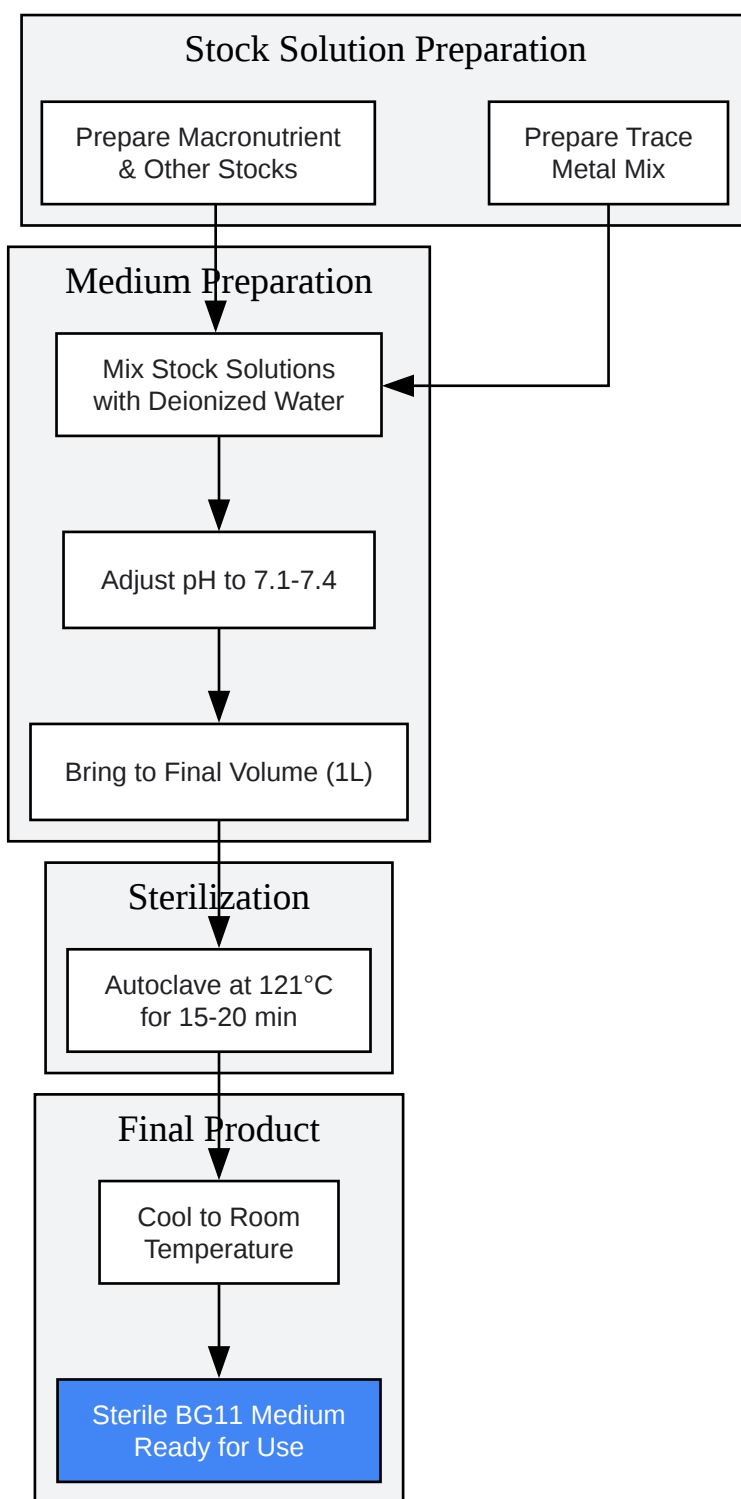
Precipitation can occur when phosphate-containing solutions are autoclaved with salts like calcium and magnesium.[4] To avoid this, the phosphate and ferric ammonium citrate components can be sterilized separately.

- Prepare the **BG11** medium as described in Method A (steps 1-3), but omit the Dipotassium hydrogen phosphate and Ferric ammonium citrate stock solutions.
- Autoclave this basal medium as described in Method A (steps 4-5).
- Separately autoclave the Dipotassium hydrogen phosphate stock solution.
- Filter-sterilize the Ferric ammonium citrate stock solution using a 0.22 µm syringe filter. It is sometimes recommended to autoclave the ferric citrate and citric acid together in solution to aid dissolution.[1]

- Aseptically add the sterile Dipotassium hydrogen phosphate and Ferric ammonium citrate stock solutions to the cooled, autoclaved basal medium.

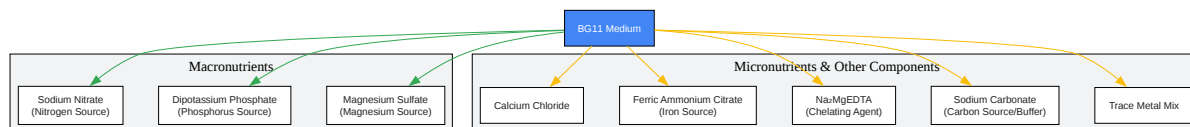
Visualizations

Diagram 1: Experimental Workflow for **BG11** Medium Preparation



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Caption: Workflow for the preparation and autoclaving of **BG11** medium.

Diagram 2: Logical Relationship of **BG11** Components

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Caption: Major components and their roles in **BG11** medium.

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- To cite this document: BenchChem. [Application Note & Protocol: Preparation and Sterilization of BG11 Medium]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580790#autoclaving-bg11-medium-procedure\]](https://www.benchchem.com/product/b15580790#autoclaving-bg11-medium-procedure)

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